

Biondinin C CAS number and molecular formula

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Compound of Interest

Compound Name: *Biondinin C*

Cat. No.: *B198517*

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Biondinin C: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

Biondinin C is a natural product isolated from the fruits of *Illicium simonsii*. While the chemical properties of **Biondinin C** have been characterized, extensive research into its biological activities and potential therapeutic applications is not yet available in the public domain. This technical guide provides a summary of the known information on **Biondinin C** and highlights the broader biological context of its source, *Illicium simonsii*, a plant known for producing a variety of bioactive compounds.

Chemical Properties

A clear set of chemical identifiers for **Biondinin C** is available, providing a solid foundation for any future research.

Property	Value	Source
CAS Number	55511-08-5	[1] [2] [3]
Molecular Formula	C ₁₉ H ₂₄ O ₃	
Molecular Weight	300.39 g/mol	

Biological Activity of Compounds from *Illicium simonsii*

While specific biological data for **Biondinin C** is not readily available, studies on other compounds isolated from *Illicium simonsii* have revealed a range of pharmacological activities. This suggests that the plant is a rich source of potentially therapeutic agents. Research on the extracts and other isolated constituents of *Illicium simonsii* has indicated anti-inflammatory, antibacterial, antiviral, and neuroprotective effects.

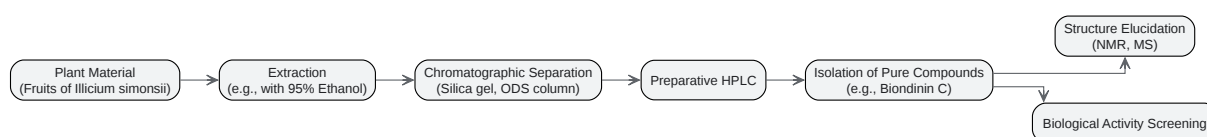
For instance, other compounds from *Illicium simonsii* have demonstrated:

- **Antiviral Activity:** Illisimonone A, a diterpenoid from the plant, has shown potential antiviral activity against the Coxsackie B3 virus.
- **Neuroprotective Effects:** Illisimonin B and henrylactone A have exhibited potential neuroprotective effects against oxygen-glucose deprivation-induced cell injury in SK-N-SH cells.

It is important to note that these activities have not been attributed to **Biondinin C** itself, and further research is required to determine if it possesses similar or other biological properties.

Experimental Protocols

Detailed experimental protocols for the isolation and characterization of compounds from *Illicium simonsii* are available in the scientific literature. A general workflow for such studies is outlined below.



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References

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